Physicochemical Characterization of Calcium Citrate Malate: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Calcium citrate*
CAS No.:	*813-94-5*
Cat. No.:	*B1193920*

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Introduction

Calcium Citrate Malate (CCM) is a water-soluble calcium supplement derived from the calcium salt of citric acid and malic acid.[1][2][3] Its variable composition allows for a high degree of bioavailability, making it a preferred choice for calcium fortification in food, beverages, and pharmaceutical applications.[4][5] Unlike other calcium salts, CCM's absorption is not dependent on gastric acid, and it has been noted for not increasing the risk of kidney stones.[6] This technical guide provides a comprehensive overview of the physicochemical properties of **Calcium Citrate** Malate, along with detailed experimental protocols for its characterization, aimed at researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Calcium Citrate Malate is a complex salt with a variable molecular formula and weight, reflecting the different molar ratios of calcium, citrate, and malate. It typically appears as a white to off-white, odorless, fine granular powder.[4][7]

Quantitative Data Summary

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The following tables summarize the key physicochemical parameters of **Calcium Citrate** Malate.

Property	Value	Reference
Molecular Formula	Variable; e.g., $Ca_6(C_6H_5O_7)_2(C_4H_4O_5)_3 \cdot 6H_2O$	[7]
Molecular Weight	Variable; e.g., 1123.1 g/mol	[7]
Elemental Calcium Content	23.0% – 24.2% (on dried basis)	[8]
Sum of Citrate and Malate	NLT 73.0% (on dried basis)	[7]
Loss on Drying	8.0% - 11.0%	[7]
pH (3% solution)	4.0 - 8.0	[7]
Solubility in Water (20°C)	0.5 g/100 ml (for a 5:2:2 molar ratio)	
Bulk Density (Loose)	≥ 0.50 g/cc	[7]

Table 1: General Physicochemical Properties of **Calcium Citrate** Malate

Parameter	Value	Reference
Pore Area	30 m^2/g to 95 m^2/g	[9]
Average Pore Size	~4.049 nm	[10]
Total Pore Volume	~0.320 cm^3/g	[10]

Table 2: Porosity and Surface Area Data for specific CCM compositions

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Parameter	Specification	Reference
Mesh Thru 20	≥ 95%	[7]
Mesh Thru 60	≥ 30%	[7]

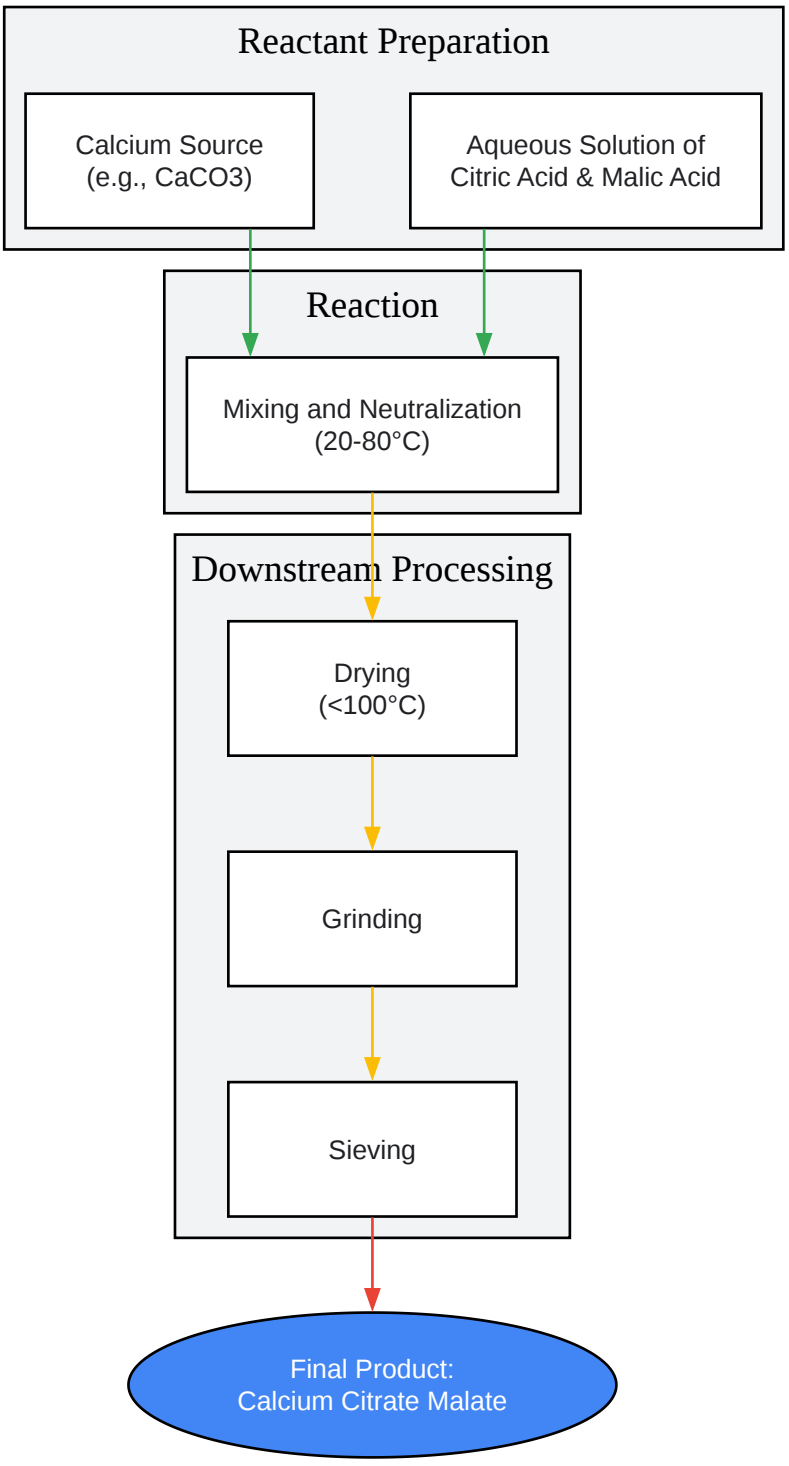
Table 3: Particle Size Specifications as per USP

Synthesis of Calcium Citrate Malate

Calcium Citrate Malate is synthesized by reacting a calcium source (e.g., calcium carbonate, calcium hydroxide, or calcium oxide) with citric acid and malic acid in an aqueous solution. The resulting mixture is then dried at a temperature below 100°C to yield a metastable solid.

Synthesis Workflow

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Caption: A generalized workflow for the synthesis of **Calcium Citrate** Malate.

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Experimental Protocols for Physicochemical Characterization

Determination of Calcium Content by Titration

Principle: The calcium content is determined by a complexometric titration with disodium edetate (EDTA) at an alkaline pH using a suitable indicator.

Apparatus:

- Analytical balance
- 250 mL Beaker
- Magnetic stirrer and stir bar
- 50 mL Burette
- Volumetric flasks

Reagents:

- 0.05 M Disodium Edetate (EDTA) solution, standardized
- 1 N Sodium Hydroxide (NaOH) solution
- Hydroxy naphthol blue indicator
- 0.5 M Hydrochloric Acid (HCl)
- Deionized water

Procedure:

- Accurately weigh approximately 350 mg of the previously dried **Calcium Citrate** Malate sample and transfer it to a 250 mL beaker.[8]
- Add 10 mL of deionized water and 3 mL of 3 N HCl, and swirl to dissolve the sample.[8]

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- Add 90 mL of deionized water and a magnetic stir bar.
- While stirring, add 30 mL of 0.05 M EDTA solution from a burette.[8]
- Add 25 mL of 1 N NaOH solution.[8]
- Add approximately 150 mg of hydroxy naphthol blue indicator.[8]
- Continue the titration with the 0.05 M EDTA solution to a distinct blue endpoint.[8]
- Perform a blank determination under the same conditions.
- Calculate the percentage of calcium using the following formula:

  % Calcium = {[(V_sample - V_blank) × M_EDTA × F] / W_sample} × 100

  Where:

  - V_sample = Volume of EDTA consumed by the sample (mL)[8]
  - V_blank = Volume of EDTA consumed by the blank (mL)[8]
  - M_EDTA = Molarity of the EDTA solution (mol/L)[8]
  - F = Equivalency factor for calcium (40.08 mg/mmol)[8]
  - W_sample = Weight of the sample (mg)[8]

Determination of Citrate and Malate Content by HPLC

Principle: The citrate and malate content is determined by High-Performance Liquid Chromatography (HPLC) with UV detection.

Apparatus:

- HPLC system with a UV detector
- Ion-exclusion column

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- Analytical balance
- Volumetric flasks
- Syringe filters (0.45 µm)

Reagents:

- Citric acid reference standard
- Malic acid reference standard
- 0.0015 N Sulfuric Acid (H_2SO_4) mobile phase
- 0.2 N Hydrochloric Acid (HCl)

Procedure:

- Standard Preparation: Accurately weigh about 25 mg each of citric acid and malic acid reference standards into a 25 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.[11]
- Sample Preparation: Accurately weigh about 50 mg of the **Calcium Citrate** Malate sample into a 10 mL volumetric flask. Dissolve in 0.2 N HCl and dilute to volume with the same. If necessary, use additional HCl for complete dissolution.[11]
- Filter the standard and sample solutions through a 0.45 µm syringe filter before injection.
- Chromatographic Conditions:
  - Mobile Phase: Isocratic, 0.0015 N H_2SO_4[11]
  - Flow Rate: 0.8 mL/min[11]
  - Injection Volume: 25 µL[11]
  - Detector: UV at 210 nm[11]

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- Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- Calculate the weight percentage of citric acid and malic acid in the sample based on the peak areas compared to the standards.[11]

X-ray Diffraction (XRD)

Principle: XRD is used to determine the crystalline structure of the CCM powder.

Apparatus:

- X-ray diffractometer with a Cu Kα radiation source
- Sample holder

Procedure:

- Grind the **Calcium Citrate** Malate sample to a fine powder using a mortar and pestle.
- Pack the powdered sample into the sample holder, ensuring a flat and even surface.
- Place the sample holder in the X-ray diffractometer.
- Set the instrument parameters (e.g., voltage, current, scan range, scan speed). A typical scan range is from 5° to 50° 2θ with a step size of 0.02°.
- Initiate the scan and collect the diffraction pattern.
- Analyze the resulting diffractogram to identify the crystalline phases present by comparing the peak positions and intensities with reference patterns.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: FTIR spectroscopy is used to identify the functional groups present in the CCM molecule.

Apparatus:

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- FTIR spectrometer with a suitable detector
- Agate mortar and pestle
- KBr press

Procedure:

- Thoroughly mix a small amount of the dried CCM sample (about 1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) in an agate mortar.
- Press the mixture into a thin, transparent pellet using a KBr press.
- Place the KBr pellet in the sample holder of the FTIR spectrometer.
- Record the infrared spectrum over a suitable wavenumber range (e.g., 4000 to 400 cm^{-1}).
- Analyze the positions and intensities of the absorption bands to identify the characteristic functional groups of citrate, malate, and water of hydration.

Thermal Analysis (TGA/DSC)

Principle: Thermogravimetric Analysis (TGA) measures the change in mass of a sample as a function of temperature, while Differential Scanning Calorimetry (DSC) measures the heat flow into or out of a sample as it is heated or cooled. These techniques provide information on thermal stability and decomposition.

Apparatus:

- TGA instrument
- DSC instrument
- Sample pans (e.g., aluminum)

Procedure:

- Accurately weigh a small amount of the CCM sample (typically 5-10 mg) into a TGA or DSC sample pan.

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- Place the sample pan in the instrument furnace.
- Heat the sample under a controlled atmosphere (e.g., nitrogen) at a constant heating rate (e.g., 10°C/min) over a specified temperature range (e.g., 25°C to 600°C).
- Record the TGA curve (weight loss vs. temperature) and the DSC curve (heat flow vs. temperature).
- Analyze the TGA curve to determine the temperatures of dehydration and decomposition. The DSC curve will show endothermic or exothermic peaks corresponding to these thermal events.

Scanning Electron Microscopy (SEM)

Principle: SEM is used to visualize the surface morphology and particle shape of the CCM powder.

Apparatus:

- Scanning Electron Microscope
- Sample stubs
- Sputter coater (for non-conductive samples)
- Double-sided carbon tape

Procedure:

- Mount a small amount of the CCM powder onto a sample stub using double-sided carbon tape.
- Ensure that the powder is evenly distributed and that loose particles are removed.
- If the sample is non-conductive, coat it with a thin layer of a conductive material (e.g., gold or palladium) using a sputter coater.
- Place the prepared stub into the SEM chamber.

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- Evacuate the chamber to high vacuum.
- Acquire images of the sample at various magnifications to observe the particle size, shape, and surface texture.

Hygroscopicity Testing

Principle: This test evaluates the tendency of the CCM powder to absorb moisture from the atmosphere.

Apparatus:

- Controlled humidity chamber or desiccators with saturated salt solutions
- Analytical balance
- Weighing bottles

Procedure:

- Accurately weigh a specific amount of the CCM sample into a pre-weighed weighing bottle. [12]
- Place the open weighing bottle in a controlled humidity chamber set to specific conditions (e.g., 25°C and 80% relative humidity).[12][13]
- After a defined period (e.g., 24 hours), remove the weighing bottle and immediately weigh it. [12][13]
- Calculate the percentage of weight gain using the following formula:

  % Weight Gain = [(W_final - W_initial) / W_initial] × 100

  Where:

  - W_final = Final weight of the sample
  - W_initial = Initial weight of the sample

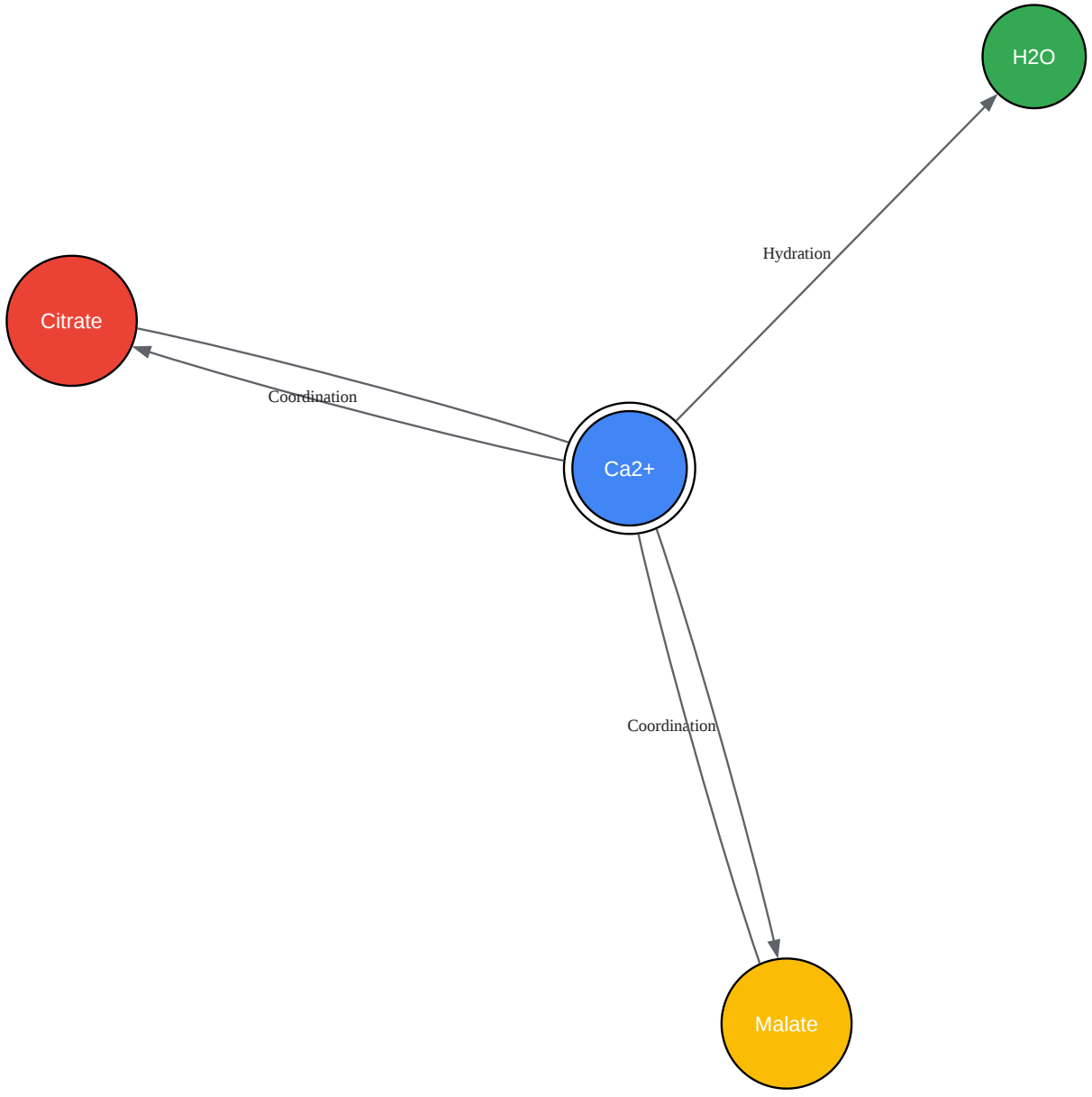
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- Classify the hygroscopicity based on the percentage of weight gain according to pharmacopeial standards.

Molecular Structure and Interactions

The chemical structure of **Calcium Citrate** Malate is a complex chelate where calcium ions are coordinated to the carboxyl and hydroxyl groups of both citric acid and malic acid molecules. This chelation is a key factor in its high solubility and bioavailability.[4]

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Caption: A simplified representation of the coordination in **Calcium Citrate** Malate.

Conclusion

The physicochemical characterization of **Calcium Citrate** Malate is essential for its application in pharmaceutical and nutraceutical formulations. This guide has provided a detailed overview

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of its key properties and the experimental protocols required for their determination. The data and methodologies presented herein will serve as a valuable resource for scientists and researchers involved in the development and quality control of products containing **Calcium Citrate** Malate.

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